

fundamental chemical properties of 5-Bromo-PAPS for researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-PAPS

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5-Bromo-PAPS: A Comprehensive Technical Guide for Researchers

An in-depth exploration of the core chemical properties and applications of 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol.

This technical guide provides researchers, scientists, and drug development professionals with a detailed overview of the fundamental chemical properties and applications of **5-Bromo-PAPS**. This highly sensitive colorimetric reagent has become an invaluable tool in various scientific disciplines, particularly for the quantification of metal ions and the detection of enzymatic reactions.

Core Chemical Properties

5-Bromo-PAPS, with the chemical name 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol, is a water-soluble pyridylazo dye. Its chemical structure, featuring a brominated pyridine ring, an azo group, and a substituted phenol, is responsible for its potent chromogenic and chelating properties.

Property	Value	Reference
Chemical Name	2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol	
Molecular Formula	C ₁₇ H ₁₉ BrN ₄ Na ₂ O ₄ S	
Molecular Weight	537.34 g/mol	
Appearance	Reddish-brown crystalline powder	
CAS Number	158905-17-0	
Solubility	Water soluble	

Stability: Information regarding the specific pH and thermal stability of **5-Bromo-PAPS** solutions is not extensively detailed in the available literature. General practice suggests that solutions should be protected from light and stored at 2-8°C. For quantitative assays, fresh preparation of solutions is recommended to ensure accuracy.

Mechanism of Action and Applications

The primary application of **5-Bromo-PAPS** lies in its ability to form stable, colored complexes with a variety of metal ions. This interaction forms the basis of numerous colorimetric assays for the quantification of these ions in biological and environmental samples.

Metal Ion Detection

Upon chelation with a metal ion, the electronic structure of **5-Bromo-PAPS** is altered, leading to a significant shift in its maximum absorbance wavelength (λ_{max}) and a visible color change. The intensity of the color produced is directly proportional to the concentration of the metal ion, allowing for quantitative analysis using spectrophotometry.

Metal Ion	λ_{max} of Complex (nm)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Color of Complex
Zn ²⁺	552	1.33 x 10 ⁵	Red
Cu ²⁺	Data not available	Data not available	Green
Fe ²⁺ /Fe ³⁺	Data not available	Data not available	Data not available
Ni ²⁺	Data not available	Data not available	Data not available
Co ²⁺	Data not available	Data not available	Data not available

While **5-Bromo-PAPS** is known to form complexes with these metal ions, specific quantitative data for λ_{max} and molar absorptivity are not readily available in the reviewed literature.

Pyrophosphate Detection

A significant application of **5-Bromo-PAPS** is in the detection of pyrophosphate (PPi), a byproduct of many enzymatic reactions, including DNA and RNA synthesis. This assay is particularly useful for monitoring the progress of nucleic acid amplification techniques like LAMP (Loop-mediated isothermal amplification).

The mechanism involves a metal ion displacement reaction. In the presence of manganese ions (Mn²⁺), **5-Bromo-PAPS** forms a colored complex. Pyrophosphate, having a higher affinity for Mn²⁺, sequesters the metal ions from the **5-Bromo-PAPS** complex. This displacement results in a distinct color change, typically from red to yellow, providing a visual endpoint for the detection of pyrophosphate.^{[1][2]}

Experimental Protocols

General Protocol for Metal Ion Quantification (Adapted for Zinc)

This protocol provides a general framework for the colorimetric determination of zinc using **5-Bromo-PAPS**. It can be adapted for other metal ions, though optimization of pH and masking agents may be necessary.

Materials:

- **5-Bromo-PAPS** solution (e.g., 0.1 mM in a suitable buffer)
- Buffer solution (e.g., Tris-HCl, pH 7.5 - 9.5)
- Standard solutions of the metal ion of interest
- Sample containing the metal ion
- Spectrophotometer

Procedure:

- Prepare a series of standard solutions of the metal ion at known concentrations.
- In a microplate or cuvette, mix a defined volume of the sample or standard with the **5-Bromo-PAPS** solution and buffer.
- Incubate the reaction mixture at a specified temperature for a set period to allow for color development.
- Measure the absorbance of the solution at the λ_{max} of the metal-**5-Bromo-PAPS** complex.
- Construct a standard curve by plotting the absorbance values of the standards against their concentrations.
- Determine the concentration of the metal ion in the sample by interpolating its absorbance value on the standard curve.

Protocol for Pyrophosphate Detection in Nucleic Acid Amplification

This protocol outlines the use of **5-Bromo-PAPS** for the visual detection of pyrophosphate generated during a LAMP reaction.

Materials:

- LAMP reaction mixture (containing DNA polymerase, primers, dNTPs, and template)

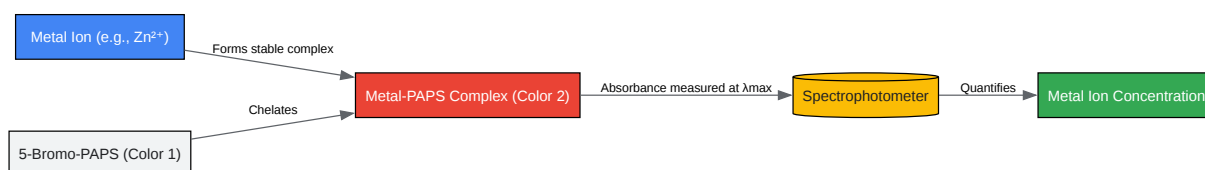
- **5-Bromo-PAPS** solution
- Manganese chloride (MnCl_2) solution

Procedure:

- To the complete LAMP reaction mixture, add **5-Bromo-PAPS** and MnCl_2 to final concentrations of approximately $75\ \mu\text{M}$ and $100\ \mu\text{M}$, respectively. The initial color of the solution should be indicative of the **5-Bromo-PAPS- Mn^{2+}** complex (e.g., red).
- Perform the LAMP reaction at the optimal temperature for the polymerase.
- Observe the color of the reaction mixture. A color change (e.g., to yellow) indicates the production of pyrophosphate and, therefore, successful amplification of the target nucleic acid.[3] No color change suggests the absence of amplification.

Visualizations

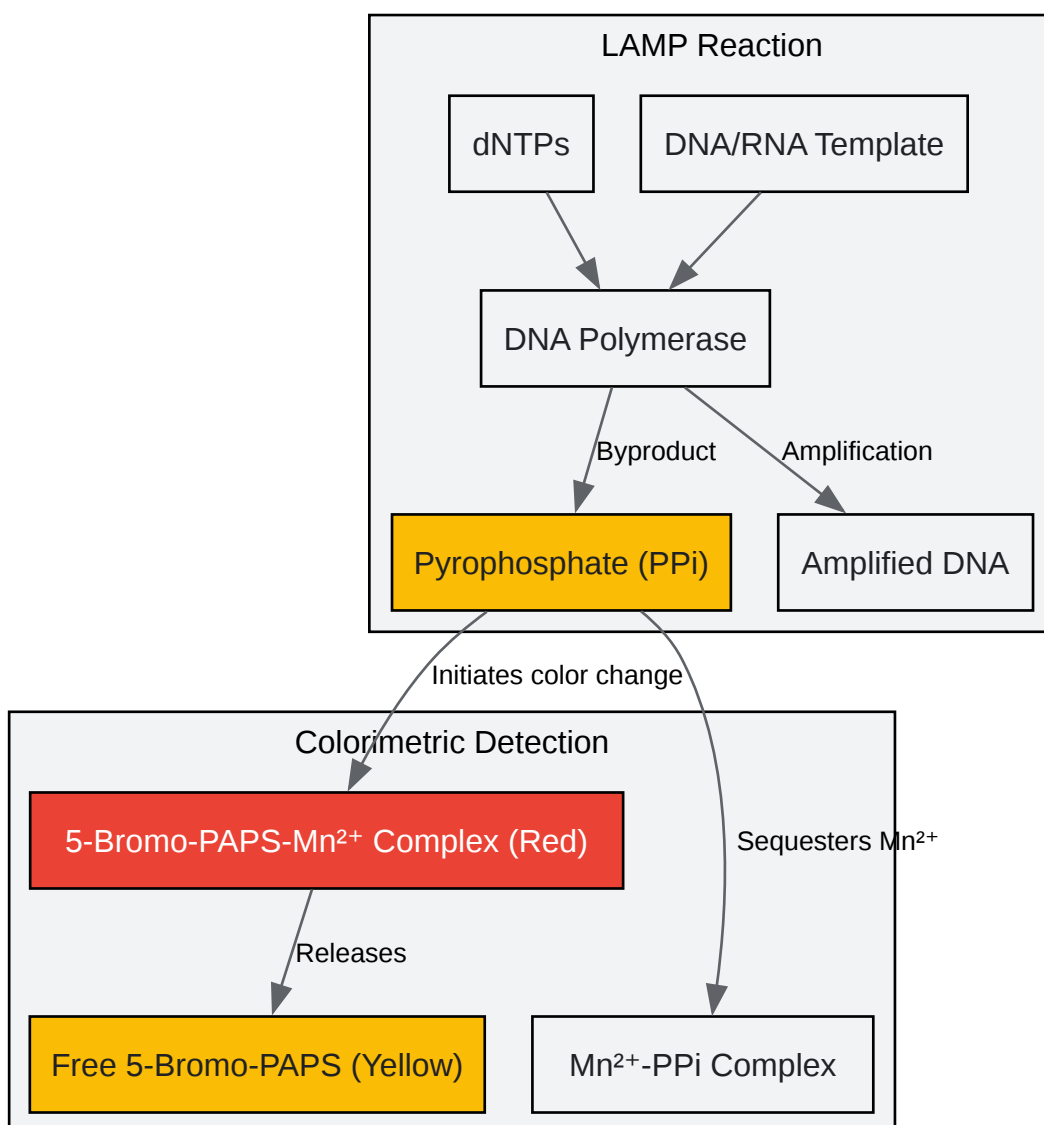
Logical Relationship of 5-Bromo-PAPS Metal Ion Detection



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Caption: Metal ion detection workflow using **5-Bromo-PAPS**.

Experimental Workflow for Pyrophosphate Detection in LAMP



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References

- 1. Pyrophosphate detection method using 5-Br-PAPS to detect nucleic acid amplification - Application to LAMP method - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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